

# Technical Guide: Synthesis and Characterization of Boc-D-Phe(4-I)-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Boc-D-Phe(4-I)-OH**

Cat. No.: **B558666**

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

N-tert-butyloxycarbonyl-D-4-iodophenylalanine, commonly referred to as **Boc-D-Phe(4-I)-OH**, is a crucial unnatural amino acid derivative utilized in synthetic chemistry. Its structure incorporates a tert-butyloxycarbonyl (Boc) protecting group on the amine and an iodine atom at the para position of the phenyl ring.<sup>[1]</sup> This unique combination of features makes it a valuable building block in solid-phase peptide synthesis (SPPS) and a versatile intermediate in medicinal chemistry.

The Boc group provides stable protection of the alpha-amino group under various reaction conditions, preventing unwanted side reactions during peptide chain elongation.<sup>[1]</sup> The presence of the iodine atom opens avenues for further chemical modifications, such as Suzuki or Stille couplings, allowing for the introduction of diverse functionalities.<sup>[1]</sup> Furthermore, the iodine atom serves as a convenient site for radiolabeling, making **Boc-D-Phe(4-I)-OH** an important precursor in the development of targeted radiopharmaceuticals for imaging and therapeutic applications.<sup>[1]</sup>

This technical guide provides a comprehensive overview of the synthesis and characterization of **Boc-D-Phe(4-I)-OH**, including a detailed experimental protocol and a summary of its key physicochemical properties.

## Physicochemical Properties

The key physicochemical properties of **Boc-D-Phe(4-I)-OH** are summarized in the table below. This data is essential for its handling, characterization, and application in synthetic protocols.

Property	Value	Reference
CAS Number	176199-35-2	<a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>18</sub> INO <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	391.20 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid	
Melting Point	118-124 °C	
Optical Rotation	[ $\alpha$ ] <sup>20</sup> /D -22.5 ± 1° (c=1.202% in AcOEt)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Slightly soluble in water.	

## Synthesis of Boc-D-Phe(4-I)-OH

The synthesis of **Boc-D-Phe(4-I)-OH** is typically achieved through the protection of the amino group of 4-iodo-D-phenylalanine using di-tert-butyl dicarbonate (Boc<sub>2</sub>O) under basic conditions. The following protocol is adapted from the synthesis of the corresponding L-enantiomer.

## Reaction Scheme

## Experimental Protocol

### Materials:

- 4-Iodo-D-phenylalanine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)

- 1,4-Dioxane
- 1 M Sodium hydroxide (NaOH) solution
- Ethyl acetate (EtOAc)
- Saturated brine solution
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Deionized water

**Procedure:**

- In a suitable reaction vessel, dissolve 4-iodo-D-phenylalanine (1.0 eq.) in a mixture of 1,4-dioxane and water.
- Add 1 M sodium hydroxide solution (2.5 eq.) to the mixture and stir until the starting material is fully dissolved. The solution should become clear.
- Cool the reaction mixture to 0-10 °C using an ice bath.
- Slowly add di-tert-butyl dicarbonate (1.7 eq.) to the cooled solution while stirring.
- Allow the reaction mixture to warm to room temperature and continue stirring overnight.
- After the reaction is complete (monitored by TLC), acidify the mixture to a pH of 2-3 using a suitable acid (e.g., 1 M HCl).
- Extract the product into ethyl acetate (3 x volume of the reaction mixture).
- Combine the organic layers and wash sequentially with water and saturated brine solution.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude product can be further purified by recrystallization or column chromatography if necessary.

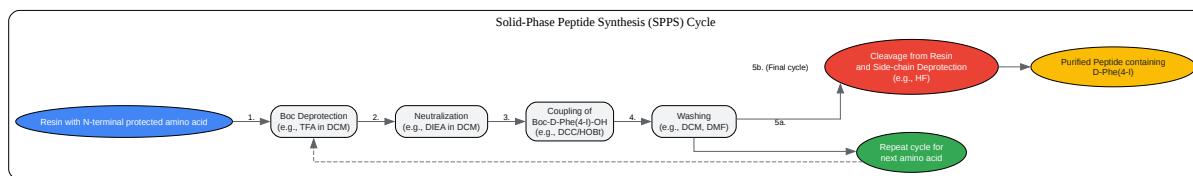
## Characterization Data

Thorough characterization is essential to confirm the identity and purity of the synthesized **Boc-D-Phe(4-I)-OH**. The following table summarizes the expected analytical data.

Technique	Data
<sup>1</sup> H NMR (400 MHz, DMSO-d <sub>6</sub> )	$\delta$ (ppm): 7.49 (d, $J$ = 7.8 Hz, 2H), 6.88 (d, $J$ = 7.8 Hz, 2H), 5.80 (d, $J$ = 5.9 Hz, 1H), 3.68 (d, $J$ = 5.5 Hz, 1H), 3.00-2.90 (m, 1H), 2.87-2.75 (m, 1H), 1.35-1.15 (m, 9H). (Note: Data for the L-enantiomer, the spectrum for the D-enantiomer is expected to be identical).
<sup>13</sup> C NMR (Expected)	$\delta$ (ppm): ~173 (C=O, acid), ~155 (C=O, Boc), ~137 (C-I), ~131 (Ar-CH), ~128 (Ar-CH), ~92 (Ar-C), ~78 (C(CH <sub>3</sub> ) <sub>3</sub> ), ~55 ( $\alpha$ -CH), ~37 ( $\beta$ -CH <sub>2</sub> ), ~28 (C(CH <sub>3</sub> ) <sub>3</sub> ). (Note: Approximate shifts based on similar structures).
FT-IR (Expected)	$\nu$ (cm <sup>-1</sup> ): ~3300 (N-H stretch), ~2980 (C-H stretch), ~1710 (C=O stretch, acid), ~1690 (C=O stretch, carbamate), ~1520 (N-H bend), ~1160 (C-O stretch). (Note: Characteristic peaks based on functional groups).
Mass Spectrometry (Expected)	ESI-MS: [M-H] <sup>-</sup> calculated for C <sub>14</sub> H <sub>17</sub> INO <sub>4</sub> <sup>-</sup> : 390.01; found: ~390.0. Fragmentation may show loss of the Boc group (-100 amu) or isobutylene (-56 amu).

## Applications in Peptide Synthesis

**Boc-D-Phe(4-I)-OH** is a key reagent in Solid-Phase Peptide Synthesis (SPPS) for the site-specific incorporation of a D-amino acid with a modifiable aromatic side chain. The workflow below illustrates the general steps of incorporating this amino acid into a growing peptide chain using Boc-chemistry SPPS.



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Caption: Workflow for SPPS incorporating **Boc-D-Phe(4-I)-OH**.

## Conclusion

**Boc-D-Phe(4-I)-OH** is a synthetically valuable building block for peptide synthesis and medicinal chemistry. Its straightforward synthesis and unique structural features allow for the creation of modified peptides and complex molecules with potential applications in drug discovery and diagnostics. The data and protocols presented in this guide are intended to support researchers in the effective utilization of this important compound.

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## References

- 1. [nbinno.com](http://nbinno.com) [nbinno.com]
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)